

analytical standards for omega-Muricholic acid quantification

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Compound of Interest

Compound Name: *omega-Muricholic acid*

Cat. No.: *B108487*

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Application Note: Quantification of ω -Muricholic Acid

Introduction

Omega-Muricholic acid (ω -MCA) is a secondary bile acid predominantly found in mice.^{[1][2][3]} It is formed from the enzymatic conversion of β -muricholic acid by intestinal microorganisms.^{[1][3]} As a key signaling molecule in metabolic regulation, the accurate quantification of ω -MCA in biological matrices is crucial for researchers in metabolic disease, liver function, and drug development. This document provides a detailed protocol for the quantification of ω -MCA using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS), a highly sensitive and specific analytical technique.^{[4][5]}

Analytical Standards

The use of high-purity, certified reference materials is fundamental for accurate quantification. Both unlabeled and stable isotope-labeled standards for ω -Muricholic acid are commercially available and essential for calibration and as internal standards to correct for matrix effects and procedural losses.

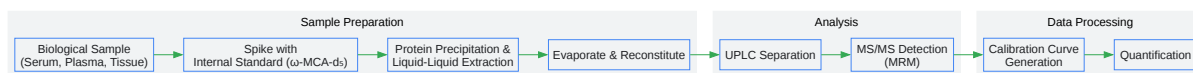
Table 1: Analytical Standards for ω -Muricholic Acid Quantification

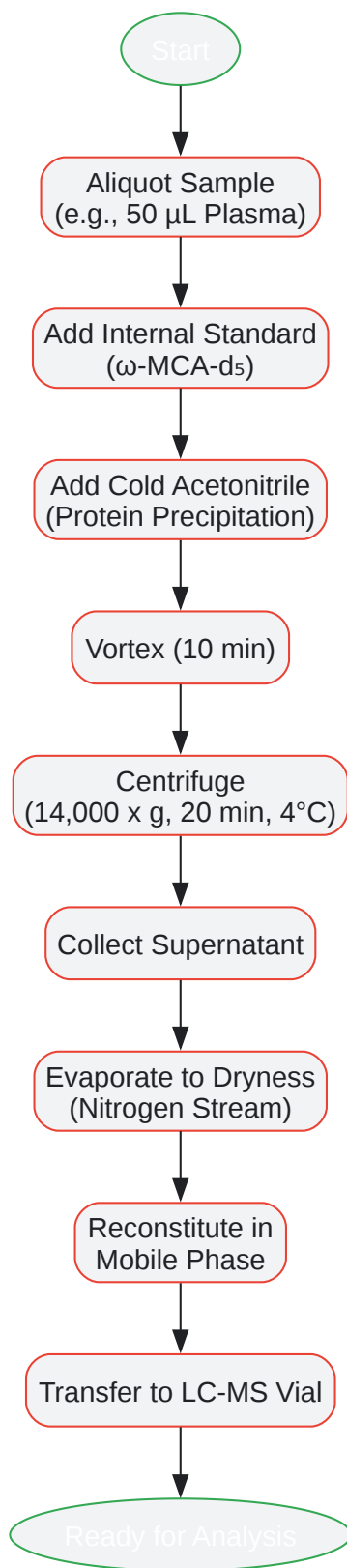
Compound Name	Type	Supplier Examples	CAS Number	Molecular Formula	Molecular Weight
ω -Muricholic Acid	Unlabeled Standard	Cambridge Isotope Laboratories, Cayman Chemical[1] [6]	6830-03-1[1] [6]	C ₂₄ H ₄₀ O ₅	408.57 g/mol [6]
ω -Muricholic Acid-d ₅	Isotope-Labeled Internal Standard	Eurisotop[7]	N/A	C ₂₄ H ₃₅ D ₅ O ₅	413.60 g/mol [7]

UPLC-MS/MS Method Overview

The quantification of bile acids is challenging due to the presence of structural isomers.[8] UPLC-MS/MS provides the necessary sensitivity, specificity, and chromatographic resolution to differentiate and accurately measure ω -MCA in complex biological samples.[9][10] The method involves sample preparation to extract the analyte, chromatographic separation on a reversed-phase column, and detection by a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.

Workflow for ω -MCA Quantification






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